

1-(Chlorosulfonyl)piperidine-3-carboxylic acid: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 1-(Chlorosulfonyl)piperidine-3-carboxylic acid

Cat. No.: B13264338

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Executive Summary

1-(Chlorosulfonyl)piperidine-3-carboxylic acid is a specialized bifunctional scaffold featuring a piperidine core substituted with a carboxylic acid at the C3 position and a highly reactive chlorosulfonyl group at the N1 position. This unique substitution pattern allows for orthogonal functionalization: the sulfonyl chloride serves as a potent electrophile for sulfonamide formation, while the carboxylic acid provides a handle for amide coupling or esterification. It is predominantly utilized in the synthesis of GABA uptake inhibitors, enzyme inhibitors, and GPCR ligands where the piperidine ring acts as a privileged structure.

Chemical Identity & Properties

Nomenclature & Identifiers

Property	Detail
Chemical Name	1-(Chlorosulfonyl)piperidine-3-carboxylic acid
CAS Number	1935466-78-6
Molecular Formula	
Molecular Weight	227.67 g/mol
Core Scaffold	Nipecotic Acid (Piperidine-3-carboxylic acid)
Functional Groups	Sulfonyl Chloride (, Carboxylic Acid ()

Physicochemical Profile (Predicted)

Note: As a specialized intermediate, empirical data is limited. Values below are derived from structural analogs (e.g., N-chlorosulfonyl piperidine).

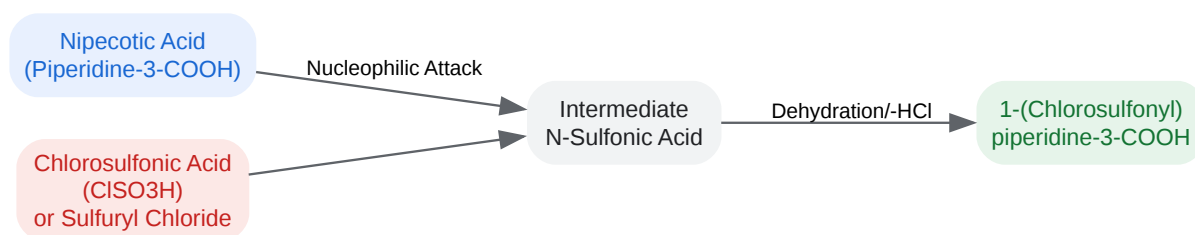
- Physical State: Off-white to pale yellow solid.
- Solubility: Soluble in polar aprotic solvents (DMF, DMSO, Acetonitrile), DCM, and THF. Reacts violent with water/alcohols.
- Stability: Hygroscopic. The sulfonyl chloride moiety is moisture-sensitive and will hydrolyze to the sulfonic acid (
) and HCl upon exposure to atmospheric humidity.
- Acidity (pKa): The carboxylic acid proton has a predicted pKa
3.5–4.0. The sulfonyl group is electron-withdrawing, potentially lowering the pKa of the carboxylic acid slightly compared to nipecotic acid.

Synthesis & Preparation Protocol

The synthesis of **1-(chlorosulfonyl)piperidine-3-carboxylic acid** typically proceeds via the direct chlorosulfonylation of nipecotic acid. This protocol requires strict anhydrous conditions to prevent hydrolysis of the product.

Reaction Mechanism

The secondary amine of the nipecotic acid acts as a nucleophile, attacking the sulfur atom of the chlorosulfonating agent.



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Figure 1: Synthesis pathway via direct chlorosulfonylation.

Laboratory Protocol (Standardized)

Safety Warning: Chlorosulfonic acid is highly corrosive and reacts explosively with water.^[1] Perform all steps in a fume hood.

- Preparation: Charge a flame-dried round-bottom flask with Nipecotic Acid (1.0 eq) and dry Dichloromethane (DCM) (0.5 M concentration).
- Base Addition: Add Triethylamine (TEA) (2.5 eq) to scavenge HCl. Cool the mixture to under atmosphere.
- Sulfonylation: Dropwise add Sulfuryl Chloride () (1.2 eq) dissolved in DCM over 30 minutes. Maintain temperature .

- Alternative: Use Chlorosulfonic acid () in excess without base if the carboxylic acid tolerates highly acidic conditions, but the TEA/ method is milder.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Note: Product is unstable on silica; use rapid visualization or NMR aliquot).
- Workup:
 - Dilute with cold DCM.
 - Wash rapidly with ice-cold 5% HCl (to remove TEA) and then ice-cold brine.
 - Critical: Dry organic layer over immediately and filter.
- Isolation: Concentrate in vacuo at low temperature () to yield the crude sulfonyl chloride. Use immediately for the next step or store under inert gas at .

Applications in Drug Discovery[4][8][9][10]

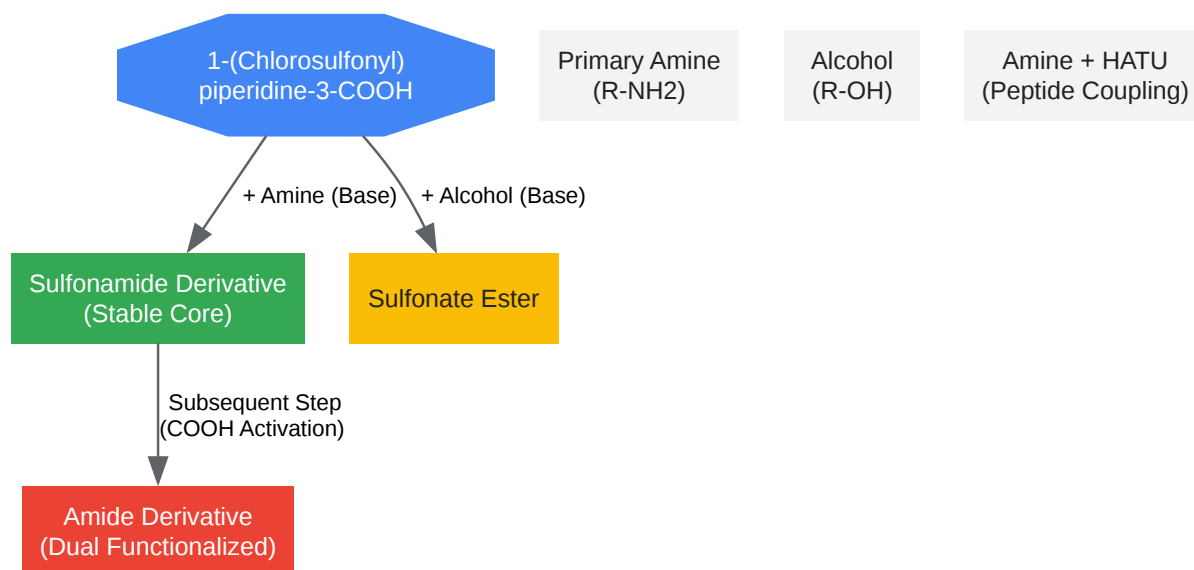
This compound is a "linchpin" scaffold, allowing researchers to grow molecules in two distinct vectors.

Divergent Synthesis Strategy

The reactivity order is Sulfonyl Chloride > Carboxylic Acid.

- Vector 1 (N-Terminus): The sulfonyl chloride reacts with primary/secondary amines to form Sulfonamides.

- Vector 2 (C-Terminus): The carboxylic acid reacts with amines/alcohols to form Amides/Esters.



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Figure 2: Divergent reactivity profile for library generation.

Therapeutic Relevance[5]

- GABA Reuptake Inhibitors: Analogs of Tiagabine (which contains a nipecotic acid core) can be synthesized by modifying the N-position with sulfonyl linkers to alter lipophilicity and metabolic stability.
- mGluR Modulators: Sulfonamide derivatives of piperidine-3-carboxylic acid have shown affinity for metabotropic glutamate receptors.
- Fragment Libraries: The high polarity and defined stereochemistry (if chiral starting material is used) make it ideal for exploring polar surface area interactions in protein binding pockets.

Handling & Safety Guidelines

Hazard Identification

- H314: Causes severe skin burns and eye damage.

- H290: May be corrosive to metals.
- EUH014: Reacts violently with water.

Storage Protocol

- Atmosphere: Store strictly under Argon or Nitrogen.
- Temperature:
(Freezer).
- Container: Tightly sealed glass vial with a Teflon-lined cap; Parafilm sealing recommended.
- Shelf Life: Unstable; best used within 48 hours of synthesis or receipt.

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